

Use of 4-(4-Chlorophenoxy)benzotrile in materials science

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)benzotrile

CAS No.: 74448-92-3

Cat. No.: B1353062

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This guide details the synthesis, characterization, and material science applications of **4-(4-Chlorophenoxy)benzotrile** (CAS: 74448-92-3). This bifunctional aromatic ether serves as a critical intermediate in the development of high-performance thermoplastics, specifically Poly(arylene ether nitrile)s (PEN) and Poly(ether ether ketone) (PEEK) analogues, as well as a mesogenic core for liquid crystalline materials.

Part 1: Chemical Profile & Executive Summary

4-(4-Chlorophenoxy)benzotrile is an asymmetric diaryl ether featuring an electron-withdrawing nitrile group on one ring and a halogenated phenoxy moiety on the other. This structural asymmetry is its defining feature, allowing for selective functionalization. The nitrile group provides high dielectric anisotropy and potential for crosslinking (via trimerization), while the chlorine atom serves as a reactive handle for metal-catalyzed coupling or further nucleophilic substitution.

Physicochemical Properties

Property	Data	Note
CAS Number	74448-92-3	Verified Identifier
IUPAC Name	4-(4-Chlorophenoxy)benzotrile	Alternate: 4-Chloro-4'-cyanodiphenyl ether
Molecular Formula	C ₁₃ H ₈ ClNO	MW: 229.66 g/mol
Melting Point	84.0 – 88.0 °C	Crystalline solid
Boiling Point	160 °C (0.6 mmHg)	High thermal stability
Solubility	Soluble in DMF, DMSO, CHCl ₃	Insoluble in water
Appearance	White to off-white crystals	Needles from ethanol

Part 2: Synthesis Protocol (Nucleophilic Aromatic Substitution)

Objective: Synthesis of **4-(4-Chlorophenoxy)benzotrile** via S_NAr mechanism. Principle: The reaction utilizes the electron-withdrawing nitrile group of 4-fluorobenzotrile to activate the para-position for nucleophilic attack by the phenoxide of 4-chlorophenol.

Reagents & Materials

- Substrate A: 4-Chlorophenol (1.0 equiv, 128.56 g/mol)
- Substrate B: 4-Fluorobenzotrile (1.05 equiv, 121.11 g/mol)
- Base: Potassium Carbonate (K₂CO₃), anhydrous (1.2 equiv)
- Solvent: N,N-Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) [0.5 M concentration]
- Atmosphere: Nitrogen (N₂) or Argon

Step-by-Step Methodology

- Phenoxide Formation:

- Charge a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet with 4-chlorophenol (10.0 mmol) and K_2CO_3 (12.0 mmol).
- Add anhydrous DMF (20 mL) and stir at room temperature for 30 minutes.
- Observation: The mixture will become a suspension as the potassium phenoxide salt forms.
- Nucleophilic Attack:
 - Add 4-fluorobenzonitrile (10.5 mmol) to the reaction mixture.
 - Heat the system to 140–150 °C under a nitrogen blanket.
 - Maintain reflux for 4–6 hours.[1] Monitor reaction progress via TLC (Hexane:Ethyl Acetate 4:1) or HPLC.[2] The limiting reagent (4-chlorophenol) should be fully consumed.
- Work-up & Isolation:
 - Cool the reaction mixture to room temperature.
 - Pour the dark solution slowly into ice-cold water (200 mL) with vigorous stirring. The product will precipitate as a crude solid.
 - Filter the precipitate and wash extensively with water to remove residual DMF and inorganic salts (KF, KCl).
- Purification:
 - Recrystallize the crude solid from hot Ethanol or a Methanol/Water (9:1) mixture.
 - Dry the crystals in a vacuum oven at 60 °C for 12 hours.
 - Yield Target: >85%
 - Purity Check: Melting point should be sharp (84–88 °C).

Part 3: Applications in Materials Science

A. Poly(arylene ether nitrile) (PEN) Synthesis

The nitrile group in **4-(4-Chlorophenoxy)benzotrile** is a key functional handle for high-performance polymers. PENs are known for their exceptional thermal stability ($T_g > 170\text{ }^\circ\text{C}$) and solvent resistance.

- Mechanism: The monomer acts as a "capping agent" or, upon modification (e.g., hydrolysis to carboxylic acid), as a direct monomer for polymerization.
- Crosslinking: At high temperatures ($>250\text{ }^\circ\text{C}$) or in the presence of Lewis acids (ZnCl_2), the pendant nitrile groups can trimerize to form s-triazine rings. This reaction transforms the thermoplastic PEN into a thermosetting resin with superior modulus and thermal resistance.

B. Liquid Crystal (LC) Engineering

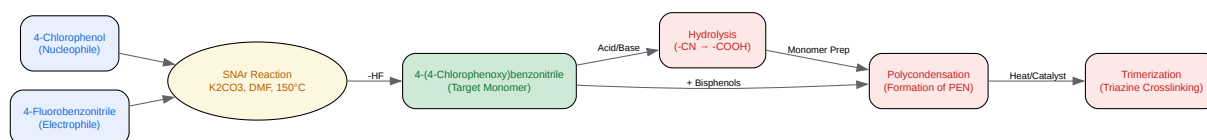
The rigid, rod-like structure of the diphenyl ether core, combined with the strong dipole moment of the nitrile group (3.9 D), makes this compound an excellent nematogen.

- Dielectric Anisotropy: The terminal -CN group induces positive dielectric anisotropy (), which is essential for molecules to align with electric fields in LCDs.
- Mesogenic Core: The 4-chlorophenoxy tail prevents crystallization at low temperatures, broadening the nematic operating range when used in eutectic mixtures.

Part 4: Visualizing the Chemistry

Diagram 1: Synthesis & Polymerization Pathways

This diagram illustrates the synthesis of the monomer and its divergent pathways into thermoplastic (PEN) and thermoset (Triazine) materials.



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Caption: Synthetic route from precursors to high-performance polymer networks.

Part 5: References

- Synthesis of Diaryl Ethers: BenchChem Technical Support. "Application Notes and Protocols for the Synthesis of Poly(ether ether ketone) (PEEK) Polymers." BenchChem, 2025. [\[3\]\[1\]\[4\]](#) [Link](#)
- Nitrile Functionalized Polymers: MDPI. "Synthesis and Properties of Semicrystalline Poly(ether nitrile ketone) Copolymers." *Polymers*, 2024. [Link](#)
- Liquid Crystal Properties: Ossila. "4'-Octyloxy-4-biphenylcarbonitrile | Liquid Crystal." Ossila Product Data, 2025. [Link](#)
- Chemical Properties: PubChem. "**4-(4-Chlorophenoxy)benzonitrile** Compound Summary." National Library of Medicine, 2025. [Link](#)
- Polymer Chemistry: TCI Chemicals. "**4-(4-Chlorophenoxy)benzonitrile** Product Specifications." TCI America, 2025. [Link](#)

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